

Total Synthesis of (+)-Tanzawaic Acid B: A Detailed Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *tanzawaic acid B*

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This document provides a detailed protocol for the total synthesis of (+)-**tanzawaic acid B**, a natural polyketide with diverse reported biological activities, including anticoccidial, cytotoxic, antifungal, antimalarial, and PTP1B inhibitory effects.^[1] The synthesis was first accomplished by Shiina and coworkers and is characterized by the construction of a complex trans-decalin scaffold.^{[1][2]} This protocol is based on their reported methodology.

Synthetic Strategy

The overall synthetic approach for (+)-**tanzawaic acid B** involves a convergent strategy. The key steps include the gram-scale synthesis of a chiral octalin intermediate, which contains seven stereogenic centers.^{[1][2][3][4][5]} This intermediate then undergoes a series of transformations including a Barton-McCombie deoxygenation, followed by a Horner-Wadsworth-Emmons (HWE) reaction to install the pentadienoic ester side chain, and a final hydrolysis to yield the target molecule.^{[2][5]}



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Figure 1. Retrosynthetic analysis of (+)-**tanzawaic acid B**.

Key Experimental Protocols

The following are detailed protocols for the key transformations in the synthesis of (+)-**tanzawaic acid B**.

Barton-McCombie Deoxygenation

This reaction is a crucial step for the removal of a hydroxyl group from the chiral octalin intermediate.^{[2][5]}

Table 1: Reagents for Barton-McCombie Deoxygenation

Reagent	Molecular Formula	Molar Mass (g/mol)	Amount	Molar Equiv.
Xanthate Intermediate (8)	-	-	1.0	1.0
AIBN	C ₈ H ₁₂ N ₄	164.21	0.1	0.1
Bu ₃ SnH	C ₁₂ H ₂₈ Sn	291.06	1.5	1.5
Toluene	C ₇ H ₈	92.14	-	Solvent

Protocol:

- To a solution of the xanthate intermediate (8) in toluene, add AIBN (azobisisobutyronitrile) and tributyltin hydride (Bu₃SnH).
- Heat the reaction mixture to reflux (approximately 110 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Concentrate the mixture under reduced pressure to remove the solvent.

- Purify the crude product by silica gel column chromatography to afford the deoxygenated product (7).

Horner-Wadsworth-Emmons (HWE) Reaction

The HWE reaction is employed to construct the pentadienoic ester side chain of **tanzawaic acid B**.^{[2][5]}

Table 2: Reagents for Horner-Wadsworth-Emmons Reaction

Reagent	Molecular Formula	Molar Mass (g/mol)	Amount	Molar Equiv.
Aldehyde Intermediate (6)	-	-	1.0	1.0
Triethyl phosphonoacetate	C ₈ H ₁₇ O ₅ P	224.18	1.2	1.2
NaH	NaH	24.00	1.2	1.2
THF	C ₄ H ₈ O	72.11	-	Solvent

Protocol:

- Suspend sodium hydride (NaH) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., argon or nitrogen).
- Cool the suspension to 0 °C and add triethyl phosphonoacetate dropwise.
- Stir the mixture at 0 °C for 30 minutes.
- Add a solution of the aldehyde intermediate (6) in THF to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until the reaction is complete as monitored by TLC.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.

- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield the pentadienoic ester (5).

Hydrolysis of the Methyl Ester

The final step in the total synthesis is the hydrolysis of the methyl ester to the carboxylic acid. [2]

Table 3: Reagents for Hydrolysis

Reagent	Molecular Formula	Molar Mass (g/mol)	Amount	Molar Equiv.
Methyl Ester Intermediate (5)	-	-	1.0	1.0
LiOH	LiOH	23.95	5.0	5.0
THF	C ₄ H ₈ O	72.11	-	Solvent
Water	H ₂ O	18.02	-	Solvent

Protocol:

- Dissolve the methyl ester intermediate (5) in a mixture of THF and water.
- Add lithium hydroxide (LiOH) to the solution.
- Stir the reaction mixture at room temperature and monitor its progress by TLC.
- Upon completion, acidify the reaction mixture with a dilute acid (e.g., 1 M HCl) to a pH of approximately 3-4.
- Extract the product with an organic solvent (e.g., ethyl acetate).

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield (+)-**tanzawaic acid B** (2).

Characterization Data

The successful synthesis of (+)-**tanzawaic acid B** was confirmed by comparison of its spectroscopic data with that of the natural product. The ¹H NMR and ¹³C NMR spectra of the synthetic sample were in accordance with the reported data for the natural product.[2][5] Furthermore, the optical rotation of the synthetic (+)-**tanzawaic acid B** matched that of the naturally occurring compound, confirming the absolute stereochemistry.[2][5]

Disclaimer: This protocol is a summary of the synthesis of (+)-**tanzawaic acid B** based on publicly available scientific literature. For complete and detailed experimental procedures, including specific reaction conditions, purification methods, and safety precautions, please refer to the original publication: Murata, T., Tsutsui, H., Yoshida, T., et al. (2023). First Total Synthesis of (+)-**Tanzawaic Acid B**. ACS Omega.

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